

Eupalinolide B: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Eupalinolide B*

Cat. No.: *B1142207*

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An In-depth Overview of the Chemical Structure, Physicochemical Properties, and Biological Activities of a Promising Sesquiterpenoid Lactone

Introduction

Eupalinolide B is a sesquiterpenoid lactone, a class of naturally occurring compounds known for their diverse and potent biological activities. Isolated from the plant *Eupatorium lindleyanum*, **Eupalinolide B** has garnered significant interest within the scientific community for its potential therapeutic applications, particularly in oncology and immunology. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Eupalinolide B**, with a focus on its mechanisms of action and relevant experimental protocols.

Chemical Structure and Physicochemical Properties

Eupalinolide B is a germacrane-type sesquiterpenoid, characterized by a ten-membered carbocyclic ring. Its complex structure features multiple chiral centers and functional groups that contribute to its biological activity.

Table 1: Chemical and Physical Properties of **Eupalinolide B**

Property	Value	Source(s)
IUPAC Name	(3aR,4R,6Z,9S,10Z,11aR)-9-Acetoxy-6-(acetoxymethyl)-10-methyl-3-methylene-2-oxo-2,3,3a,4,5,8,9,11a-octahydrocyclodeca[b]furan-4-yl (2E)-4-hydroxy-2-methylbut-2-enoate	[1]
CAS Number	877822-40-7	[1]
Molecular Formula	C ₂₄ H ₃₀ O ₉	[1]
Molecular Weight	462.49 g/mol	[1]
Physical Description	White to off-white crystalline powder or colorless oil.	[1]
Boiling Point	618.6 ± 55.0 °C (Predicted)	[1]
Density	1.24 ± 0.1 g/cm ³ (Predicted)	[1]
Solubility	Soluble in DMSO (60 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone, Methanol, and Ethanol.[1][2]	
In Vivo Formulation	A solution of 2 mg/mL can be prepared using 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[2]	
Storage	Store as a powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.[2]	

Spectral Data: The structural elucidation of **Eupalinolide B** has been confirmed through various spectroscopic techniques, including ¹H NMR, ¹³C NMR, and mass spectrometry. While specific spectral data is not readily available in public databases, these methods are crucial for the identification and purity assessment of the compound.

Biological Activities and Signaling Pathways

Eupalinolide B exhibits a range of biological activities, with its anti-cancer and anti-inflammatory properties being the most extensively studied.

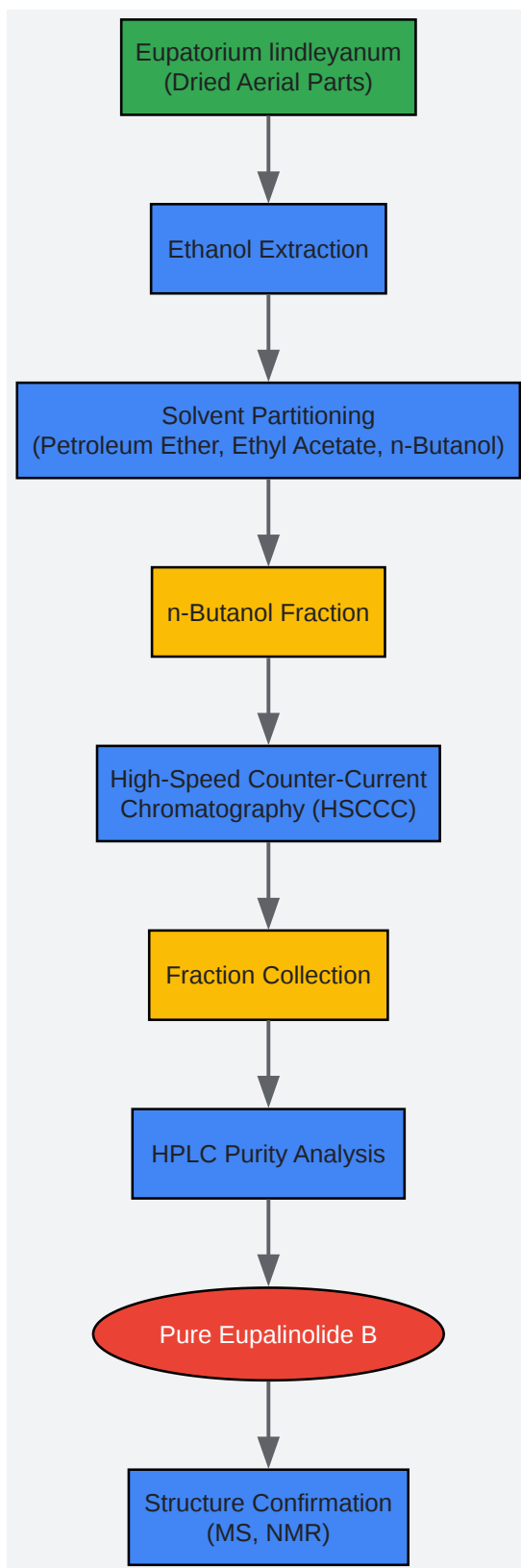
Anti-Cancer Activity

Eupalinolide B has demonstrated potent cytotoxic effects against a variety of cancer cell lines, including pancreatic, hepatic, and laryngeal cancer.[3] Its anti-tumor mechanisms are multifaceted and involve the modulation of several key signaling pathways.

1. Induction of Apoptosis and Cell Cycle Arrest: **Eupalinolide B** induces programmed cell death (apoptosis) in cancer cells.[4] It can also arrest the cell cycle at the S phase, thereby inhibiting cell proliferation.
2. Generation of Reactive Oxygen Species (ROS): The compound has been shown to elevate intracellular levels of reactive oxygen species (ROS), which can lead to oxidative stress and subsequent cell death.[3] This ROS generation is linked to the activation of the Endoplasmic Reticulum (ER) stress-JNK signaling pathway.
3. Induction of Cuproptosis and Ferroptosis: Recent studies suggest that **Eupalinolide B** can induce novel forms of programmed cell death, including cuproptosis (a copper-dependent cell death) and ferroptosis (an iron-dependent form of non-apoptotic cell death).[3]
4. Inhibition of NF-κB Signaling Pathway: The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammation and cell survival, and its dysregulation is common in many cancers. **Eupalinolide B** has been shown to inhibit the NF-κB signaling pathway.[5][6]

Figure 1. Simplified diagram of **Eupalinolide B**'s inhibition of the NF-κB signaling pathway.

5. Inhibition of STAT3 Signaling Pathway: The Signal Transducer and Activator of Transcription 3 (STAT3) is another key protein involved in tumor cell proliferation, survival, and metastasis. **Eupalinolide B** and related compounds have been identified as inhibitors of the STAT3 pathway.[7]



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